Application Notes and Protocols for Siais100, a BCR-ABL PROTAC Degrader

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Compound of Interest

Compound Name:	*Siais100*
Cat. No.:	*B15622037*

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These application notes provide detailed protocols for the preparation and use of **Siais100**, a potent and selective proteolysis-targeting chimera (PROTAC) designed to degrade the BCR-ABL fusion protein, a key driver of Chronic Myeloid Leukemia (CML). This document offers comprehensive guidance on preparing **Siais100** stock solutions, performing key in vitro experiments to assess its activity, and understanding its mechanism of action.

Introduction to **Siais100**

Siais100 is a novel PROTAC that induces the degradation of the BCR-ABL oncoprotein.[1][2][3][4] It is synthesized by linking a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase to an allosteric inhibitor of BCR-ABL, asciminib.[3] This heterobifunctional molecule facilitates the formation of a ternary complex between BCR-ABL and the VHL E3 ligase, leading to the ubiquitination and subsequent proteasomal degradation of the BCR-ABL protein.[3] **Siais100** has demonstrated potent anti-proliferative activity in CML cell lines, including those with mutations conferring resistance to traditional tyrosine kinase inhibitors (TKIs).[2][3][4]

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Quantitative Data Summary

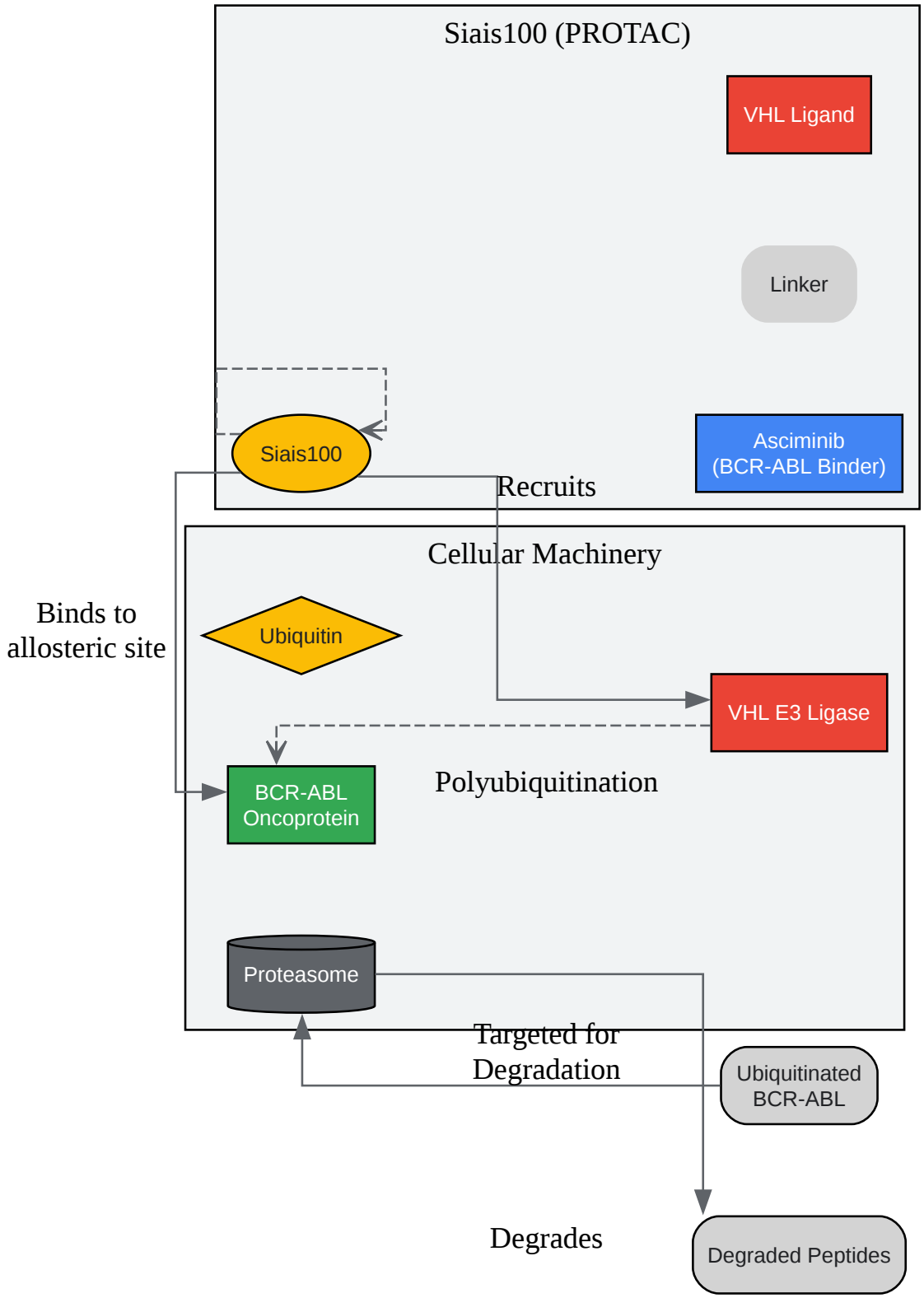
The following table summarizes the key quantitative data for **Siais100**, providing a quick reference for its in vitro activity.

Parameter	Cell Line	Value	Reference
IC_{50} (Anti-proliferative Activity)	K562	12 nM	[1][2][4]
DC_{50} (BCR-ABL Degradation)	K562	2.7 nM	[1][3]
BCR-ABL Degradation (5 nM)	K562	81.78%	[2][4]
BCR-ABL Degradation (100 nM)	K562	91.20%	[2][4]

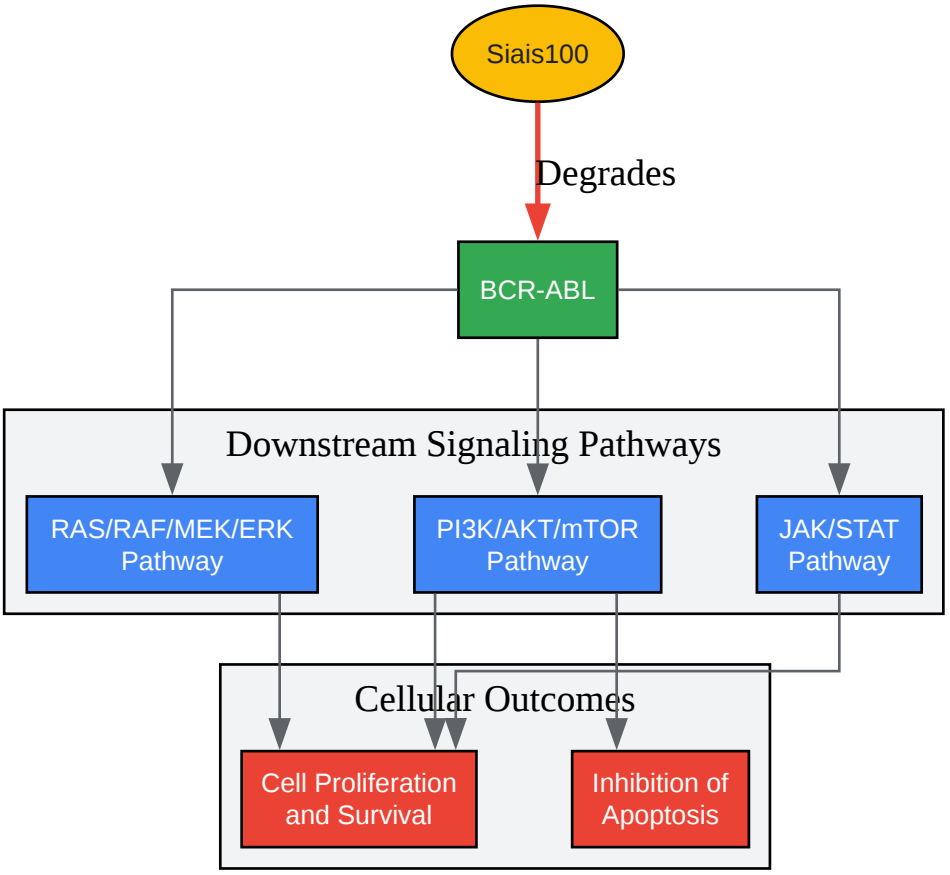
Signaling Pathways and Mechanism of Action

Siais100 leverages the cell's natural protein disposal system, the ubiquitin-proteasome pathway, to eliminate the BCR-ABL protein. The diagram below illustrates the mechanism of action of **Siais100**.

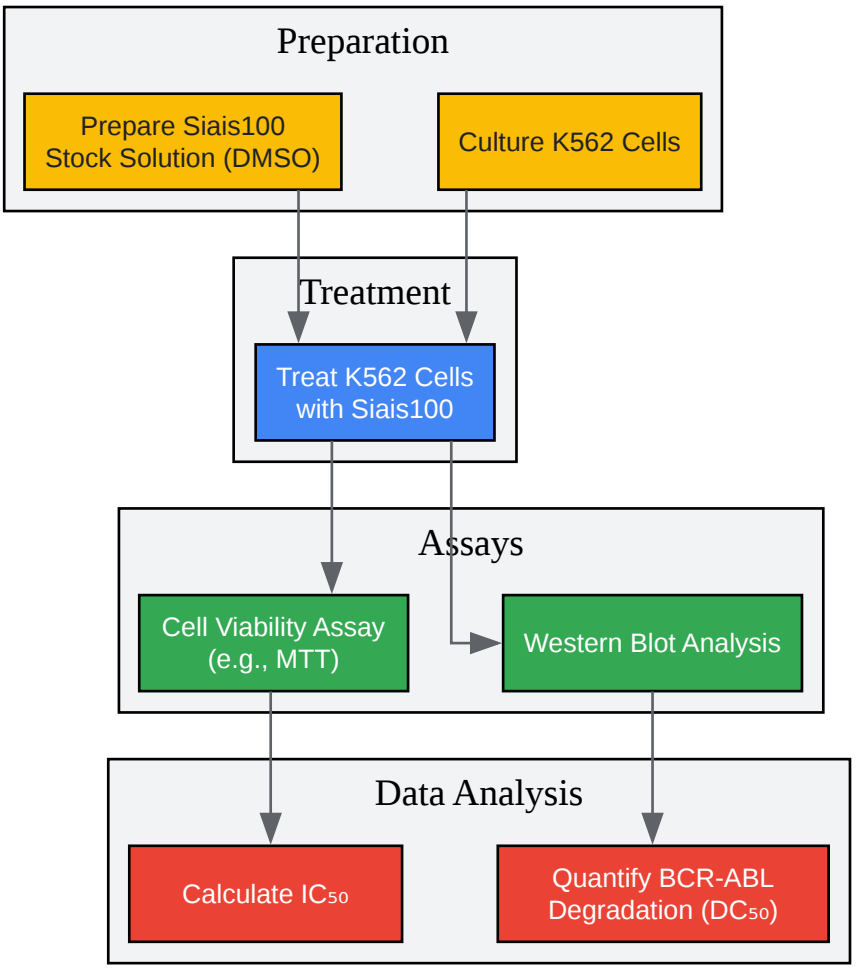
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References

- 1. MTT assay overview | Abcam [abcam.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Discovery and characterization of novel potent BCR-ABL degraders by conjugating allosteric inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 4. medchemexpress.com [medchemexpress.com]
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